

Navigating the Safety Landscape of 4,4'-Diaminobenzanilide: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4,4'-Diaminobenzanilide

Cat. No.: B1630359

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Diaminobenzanilide is a chemical intermediate with applications in the synthesis of dyes, high-performance polymers, and potentially as a building block in pharmaceutical research.^[1] As with any chemical compound used in a laboratory or manufacturing setting, a thorough understanding of its health and safety profile is paramount to ensure the well-being of personnel and the integrity of research. This technical guide provides a comprehensive overview of the known health and safety considerations for handling **4,4'-Diaminobenzanilide**, summarizing key data, outlining safe handling procedures, and providing visual aids for critical workflows.

While extensive quantitative toxicity data such as LD50 values are not readily available in the public domain, the existing hazard classifications and handling guidelines necessitate a cautious and well-informed approach. This compound is considered a potentially hazardous substance due to the presence of aromatic amine groups, which are often associated with toxic properties.^[1]

Health Hazard Information

4,4'-Diaminobenzanilide is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are summarized in the table below.

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[3][4]
Skin Irritation (Category 2)	H315: Causes skin irritation[2][4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2][4]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[3][4]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[2]

Table 1: GHS Hazard Classification for **4,4'-Diaminobenzanilide**

Chronic exposure to aromatic diamines, a class of compounds to which **4,4'-Diaminobenzanilide** belongs, may pose long-term health risks, although specific data for this compound is limited.[1] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize all routes of exposure.

Occupational Exposure Limits

As of the date of this guide, specific Occupational Exposure Limits (OELs), such as a Permissible Exposure Limit (PEL) from the Occupational Safety and Health Administration (OSHA) or a Recommended Exposure Limit (REL) from the National Institute for Occupational Safety and Health (NIOSH), have not been established for **4,4'-Diaminobenzanilide**. The absence of established OELs does not imply that the substance is safe at any concentration. On the contrary, it underscores the need for a conservative approach to exposure control. A risk assessment should be conducted for any process involving this chemical to determine the potential for exposure and to implement appropriate control measures.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,4'-Diaminobenzanilide** is provided below.

Property	Value
CAS Number	785-30-8[5]
Molecular Formula	C13H13N3O[5]
Molecular Weight	227.27 g/mol [5]
Appearance	White to brown solid/powder[1][3]
Melting Point	214 - 215 °C[5]
Solubility	Sparingly soluble in water[1]

Table 2: Physical and Chemical Properties of **4,4'-Diaminobenzanilide**

Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **4,4'-Diaminobenzanilide**. The following procedures are based on standard laboratory safety practices and information from safety data sheets.

Engineering Controls

- Ventilation: All work with **4,4'-Diaminobenzanilide** powder should be conducted in a properly functioning chemical fume hood to minimize inhalation of dust.[4][6]
- Containment: For larger quantities or procedures with a high potential for dust generation, the use of a glove box or other closed-system transfer methods should be considered.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[6][7]
- Skin Protection: A lab coat and appropriate chemical-resistant gloves (e.g., nitrile) must be worn to prevent skin contact.[6][7][8] Contaminated clothing should be removed and

laundered before reuse.[1]

- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with a particulate filter is required.[7]

Handling Procedures

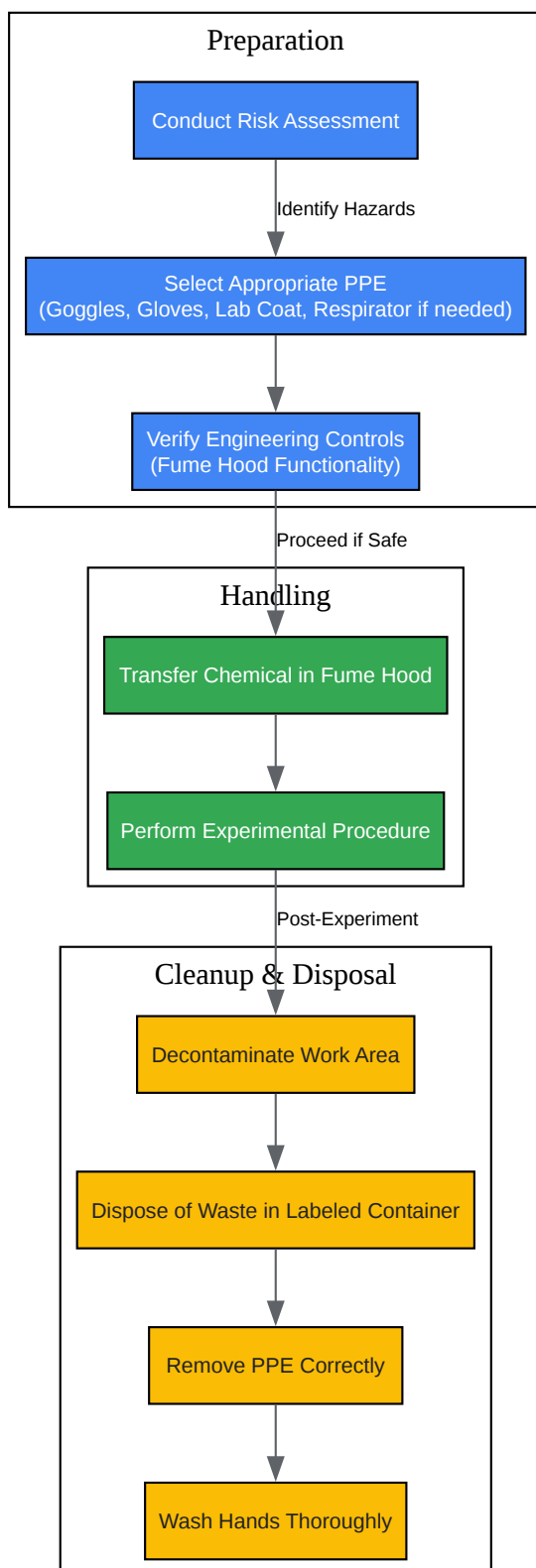
- Avoid breathing dust.[1][7]
- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[1][7]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
- Store away from strong oxidizing agents, acids, and peroxides.[1][7]

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for safely handling **4,4'-Diaminobenzanilide** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4,4'-Diaminobenzanilide**.

First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures should be taken, and medical attention should be sought.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. ^{[7][8]}
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention. ^{[7][8]}
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^{[1][7]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^{[7][8]}

Table 3: First Aid Measures for **4,4'-Diaminobenzanilide** Exposure

Spill and Waste Disposal

Spill Response

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust. Moisten the spilled material with water if it is safe to do so.

- Carefully sweep or scoop up the material and place it in a sealed, labeled container for disposal.[6]
- Clean the spill area thoroughly with soap and water.

Waste Disposal

- Dispose of **4,4'-Diaminobenzanilide** waste and contaminated materials in accordance with all applicable federal, state, and local regulations.[7] This material should be treated as hazardous waste.

Fire Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[7]
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides and nitrogen oxides.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Conclusion

While **4,4'-Diaminobenzanilide** is a valuable chemical intermediate, it presents several health hazards that necessitate careful handling. This guide provides a framework for researchers, scientists, and drug development professionals to work with this compound safely. The core principles of risk assessment, implementation of engineering controls, consistent use of appropriate personal protective equipment, and adherence to established safe work practices are fundamental to minimizing the risk of exposure and ensuring a safe working environment. The absence of comprehensive quantitative toxicity data should reinforce, not relax, the commitment to these safety principles.

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